

Comparative study of 2-, 3-, and 4-phenoxytoluene properties

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Compound of Interest

Compound Name: 3-Phenoxytoluene

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A Comparative Analysis of 2-, 3-, and 4-Phenoxytoluene Isomers for Researchers and Drug Development Professionals

This guide provides a comparative overview of the physicochemical properties of 2-, 3-, and 4-phenoxytoluene. The information is intended for researchers, scientists, and professionals in drug development to facilitate informed decisions in experimental design and compound selection. This document summarizes key physical constants and provides an overview of established synthetic methodologies.

Physicochemical Properties

The isomeric position of the methyl group on the phenoxy ring significantly influences the physical properties of phenoxytoluene. A summary of these properties is presented below.

Property	2-Phenoxytoluene	3-Phenoxytoluene	4-Phenoxytoluene
Molecular Formula	C ₁₃ H ₁₂ O	C ₁₃ H ₁₂ O	C ₁₃ H ₁₂ O
Molecular Weight	184.23 g/mol	184.23 g/mol [1][2][3]	184.23 g/mol [4]
CAS Number	643-58-3	3586-14-9[1][2][3]	1706-12-3
Melting Point	Not available	21-22 °C[5]	46-48 °C
Boiling Point	265-267 °C	271-273 °C[1][2][6][7]	278-280 °C
Density	1.06 g/cm ³	1.051 g/mL at 25 °C[1][2][8]	Not available
Refractive Index	1.572	1.573 (at 20 °C)[6]	Not available
Solubility	Insoluble in water; Soluble in alcohol and ether.	Insoluble in water; Soluble in alcohol and ether.	Insoluble in water. Soluble in alcohol and ether.[9]

Synthesis Protocols

The synthesis of phenoxytoluene isomers is primarily achieved through two well-established methods: the Ullmann Condensation and the Williamson Ether Synthesis.

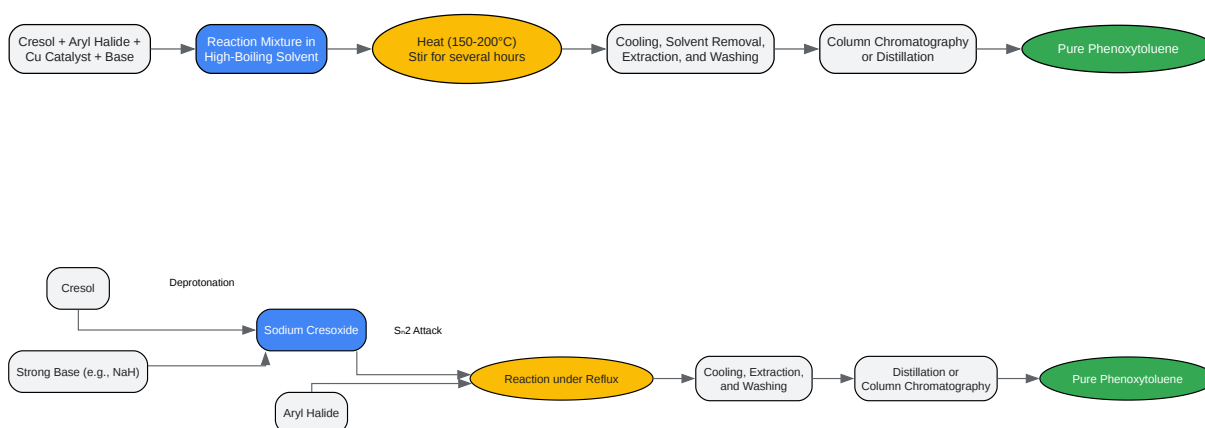
Ullmann Condensation

The Ullmann condensation is a copper-catalyzed reaction that couples an aryl halide with a phenol. This method is particularly useful for the synthesis of diaryl ethers.

A general experimental protocol for the synthesis of a phenoxytoluene isomer via Ullmann Condensation is as follows:

- **Reactant Preparation:** In a reaction flask, combine the corresponding cresol (e.g., o-cresol for 2-phenoxytoluene), a slight excess of an aryl halide (e.g., bromobenzene), a copper catalyst (e.g., copper(I) iodide), and a high-boiling point solvent (e.g., dimethylformamide or pyridine).

- **Reaction Execution:** The mixture is heated to a high temperature, typically between 150-200°C, and stirred for several hours. The reaction progress is monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure. The residue is then dissolved in an organic solvent (e.g., ethyl acetate) and washed with an aqueous base solution to remove unreacted cresol. The organic layer is dried over anhydrous sulfate and concentrated. The crude product is purified by column chromatography or distillation to yield the pure phenoxytoluene isomer.



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